

Technical Guide: Physicochemical Properties & Stability of H-Pro-Gly-Gly-OH

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Compound of Interest

Compound Name: *H-Pro-gly-gly-OH*

CAS No.: 7561-25-3

Cat. No.: B1347114

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Executive Summary

H-Pro-Gly-Gly-OH (Prolyl-Glycyl-Glycine) is a bioactive tripeptide primarily identified as a degradation product of collagen (Types I, II, and IV). While structurally simple, its N-terminal Proline residue confers unique steric constraints and stability risks—specifically diketopiperazine (DKP) formation—that drug development professionals must mitigate during formulation. This guide analyzes the peptide's molecular architecture, solution thermodynamics, and provides a self-validating HILIC-MS protocol for its quantification.

Part 1: Molecular Architecture & Fundamental Constants

The physicochemical behavior of **H-Pro-Gly-Gly-OH** is dominated by the pyrrolidine ring of the N-terminal Proline and the high flexibility of the C-terminal Glycine pair. Unlike linear aliphatic peptides, the N-terminal Proline restricts conformational freedom, impacting both receptor binding and shelf-life stability.

Core Chemical Identity

Property	Specification
IUPAC Name	(2S)-1-[2-[(2-aminoacetyl)amino]acetyl]pyrrolidine-2-carboxylic acid
Sequence	Pro-Gly-Gly (PGG)
CAS Number	2578-57-6 (Free Base)
Molecular Formula	C ₉ H ₁₅ N ₃ O ₄
Molecular Weight	229.23 g/mol
Monoisotopic Mass	229.1063 Da
Appearance	White to off-white lyophilized powder

Physicochemical Constants

Parameter	Value	Technical Implication
Solubility (Water)	> 50 mg/mL	Highly hydrophilic; suitable for aqueous injectables.
Solubility (DMSO)	Soluble	Useful for stock solutions to inhibit hydrolysis.
pKa (α-NH ₂)	~9.6 (Proline)	N-terminus is protonated at physiological pH.
pKa (α-COOH)	~3.5	C-terminus is deprotonated at physiological pH.
Isoelectric Point (pI)	~5.8 - 6.0	Zwitterionic at neutral pH; net charge ≈ 0.
LogP (Hydrophobicity)	-2.5 to -2.8	Negative value indicates poor membrane permeability without carriers.

Part 2: Solution Thermodynamics & Stability Risks

The "Proline Effect" and Cyclization (Critical Insight)

Researchers often assume short peptides are stable at -20°C. However, **H-Pro-Gly-Gly-OH** carries an intrinsic instability risk due to the Proline Effect.

The secondary amine of the N-terminal Proline is spatially positioned to attack the carbonyl carbon of the adjacent Glycine residue (Residue 2). This nucleophilic attack is sterically favored because the pyrrolidine ring locks the

angle, reducing the entropic cost of cyclization.

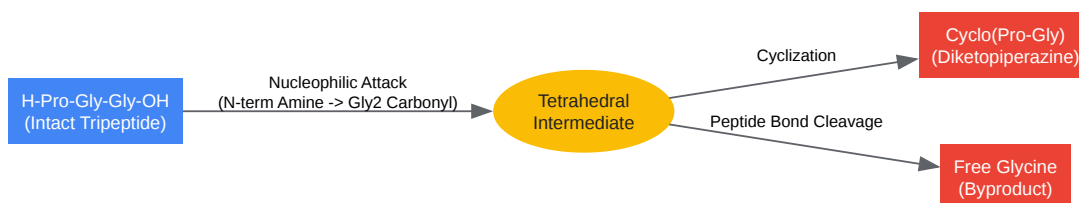
Mechanism:

- **Nucleophilic Attack:** The N-terminal nitrogen attacks the amide carbonyl between Gly(2) and Gly(3).
- **Cleavage:** The peptide bond breaks, releasing the C-terminal Glycine.
- **Result:** Formation of Cyclo(Pro-Gly) (a Diketopiperazine) and free Glycine.

Note: This reaction is accelerated at neutral-to-basic pH and elevated temperatures.

Degradation Pathway Diagram

The following diagram illustrates the primary degradation pathway that researchers must monitor during stability testing.



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Caption: Autocatalytic degradation of **H-Pro-Gly-Gly-OH** into Cyclo(Pro-Gly) and Glycine via diketopiperazine formation.

Storage Protocol

To prevent the pathway above:

- Lyophilized State: Store at -20°C with desiccant. Glycine-rich peptides are hygroscopic; moisture catalyzes cyclization.
- Solution State: Acidify to pH < 4.0 (protonating the amine inhibits nucleophilic attack). Avoid phosphate buffers at pH > 7.0 for long-term storage.

Part 3: Biological Context & Enzymatic Interface

Collagen Turnover Marker

H-Pro-Gly-Gly-OH is a specific metabolite of collagen turnover. The collagen triple helix is composed of repeating Gly-X-Y motifs (often Gly-Pro-Hyp).

- Generation: Matrix Metalloproteinases (MMP-1, MMP-8) cleave collagen fibrils.
- Processing: Cytosolic peptidases further degrade fragments into tripeptides like Pro-Gly-Gly.

Enzymatic Susceptibility

Unlike PGP (Pro-Gly-Pro), which is resistant to many proteases due to the C-terminal Proline, Pro-Gly-Gly is a substrate for:

- Prolyl Aminopeptidase (EC 3.4.11.5): Specifically removes the N-terminal Proline.
- Reaction: **H-Pro-Gly-Gly-OH**

Proline + Gly-Gly.

This susceptibility makes **H-Pro-Gly-Gly-OH** a transient metabolite rather than a long-lived signaling molecule like PGP (a neutrophil chemoattractant).

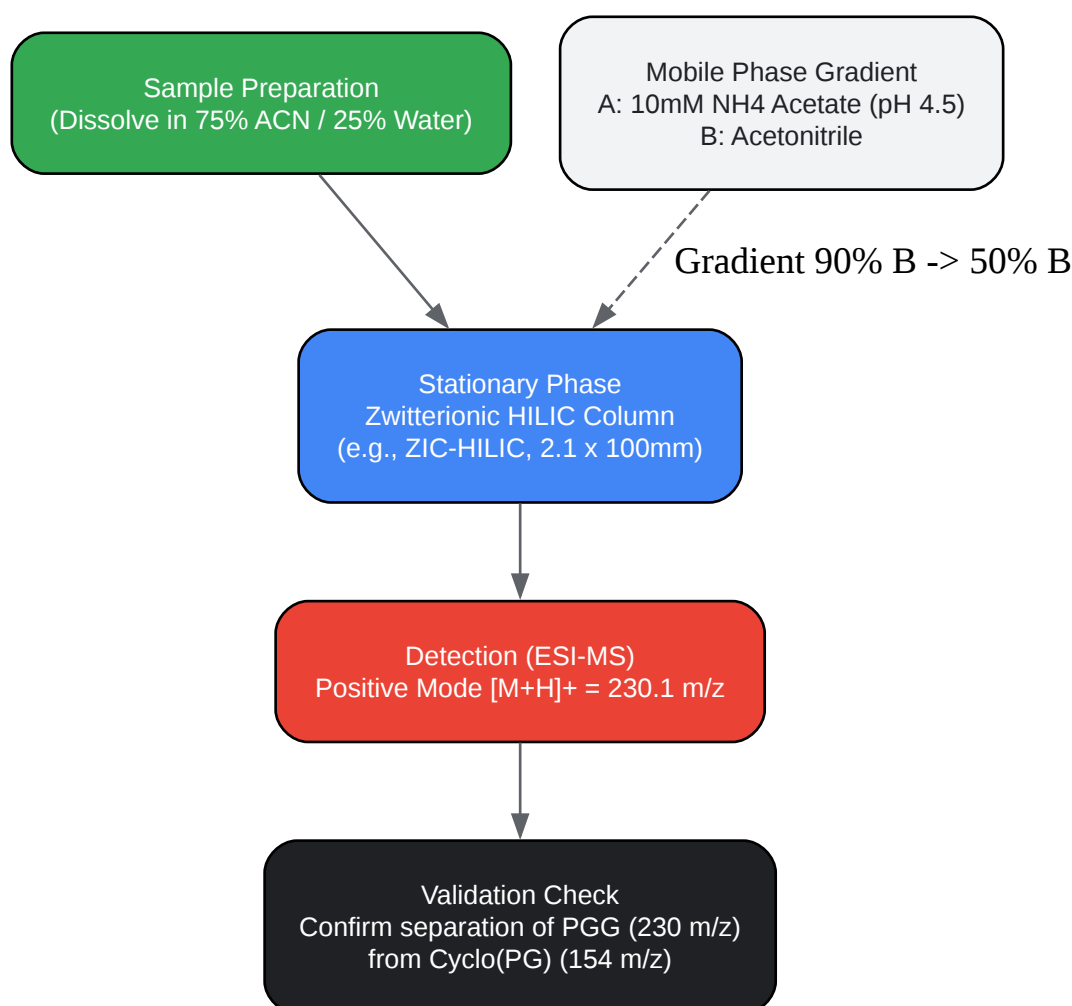
Part 4: Analytical Characterization (Self-Validating Protocol)

Standard C18 Reverse Phase HPLC often fails to retain **H-Pro-Gly-Gly-OH** due to its high polarity (LogP ~ -2.8) and lack of hydrophobic side chains. The peptide elutes in the void volume.

Recommended Method: HILIC-MS (Hydrophilic Interaction Liquid Chromatography)

Experimental Workflow

This protocol utilizes HILIC to retain polar peptides, ensuring separation from salts and degradation products (DKPs).



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Caption: HILIC-MS workflow for retaining and quantifying polar tripeptide **H-Pro-Gly-Gly-OH**.

Protocol Steps

- Column: Zwitterionic HILIC (e.g., SeQuant ZIC-HILIC), 3.5 μm , 100 $\text{\AA}$.
- Mobile Phase A: 10 mM Ammonium Acetate, pH 4.5 (Buffer).
- Mobile Phase B: 100% Acetonitrile.
- Gradient: Isocratic hold at 90% B for 1 min, then linear gradient to 50% B over 10 mins.
- Detection: ESI-MS in Positive Mode.
 - Target Ion: 230.1 m/z $[\text{M}+\text{H}]^+$.
 - Interference Check: Monitor 155.1 m/z for Cyclo(Pro-Gly) to quantify degradation.

References

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